

Isogambogic Acid: A Comprehensive Physicochemical Profile for Drug Discovery and Development

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Compound of Interest

Compound Name: *Isogambogic acid*

Cat. No.: *B608132*

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This technical guide provides an in-depth overview of the core physicochemical properties of **Isogambogic acid**, a natural compound of significant interest to researchers, scientists, and drug development professionals. Derived from the resin of *Garcinia hanburyi*, **Isogambogic acid** has demonstrated promising biological activities, including anti-cancer and antibiotic effects.^{[1][2]} A thorough understanding of its physicochemical characteristics is paramount for its advancement as a therapeutic agent.

Core Physicochemical Properties

A compilation of the fundamental physicochemical data for **Isogambogic acid** is presented below. These parameters are critical for predicting its behavior in biological systems and for designing effective drug delivery strategies.

Property	Value	Source
Molecular Formula	C ₃₈ H ₄₄ O ₈	[2][3]
Molecular Weight	628.75 g/mol	[1][2]
CAS Number	149655-52-7	[2][3]
Appearance	Powder	[3]
Purity	95~98% (HPLC)	[3]
Storage Conditions	-20°C, sealed, in a ventilated, dry environment	[3]

Note: Some sources may refer to a related compound, Isogambogenic acid, with a molecular formula of C₃₈H₄₆O₈ and a molecular weight of 630.778.[4] It is crucial to distinguish between these two compounds in research applications.

Experimental Methodologies for Physicochemical Characterization

The determination of the physicochemical properties of natural products like **Isogambogic acid** relies on a suite of established analytical techniques. While specific experimental details for **Isogambogic acid** are not extensively published, the following general protocols are standard in the field.

Determination of Molecular Formula and Molecular Weight

High-resolution mass spectrometry (HRMS) and nuclear magnetic resonance (NMR) spectroscopy are the primary methods for elucidating the molecular formula and confirming the molecular weight of a compound.[4]

Purity Assessment

High-performance liquid chromatography (HPLC), often coupled with a diode-array detector (DAD) or an evaporative light scattering detector (ELSD), is the gold standard for assessing the

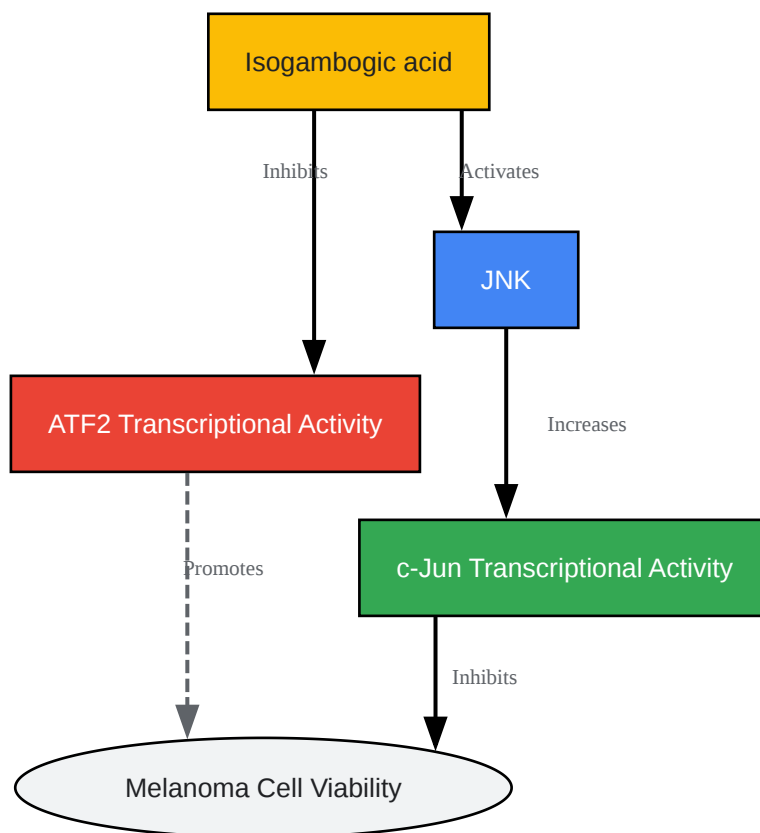
purity of natural product isolates.[4]

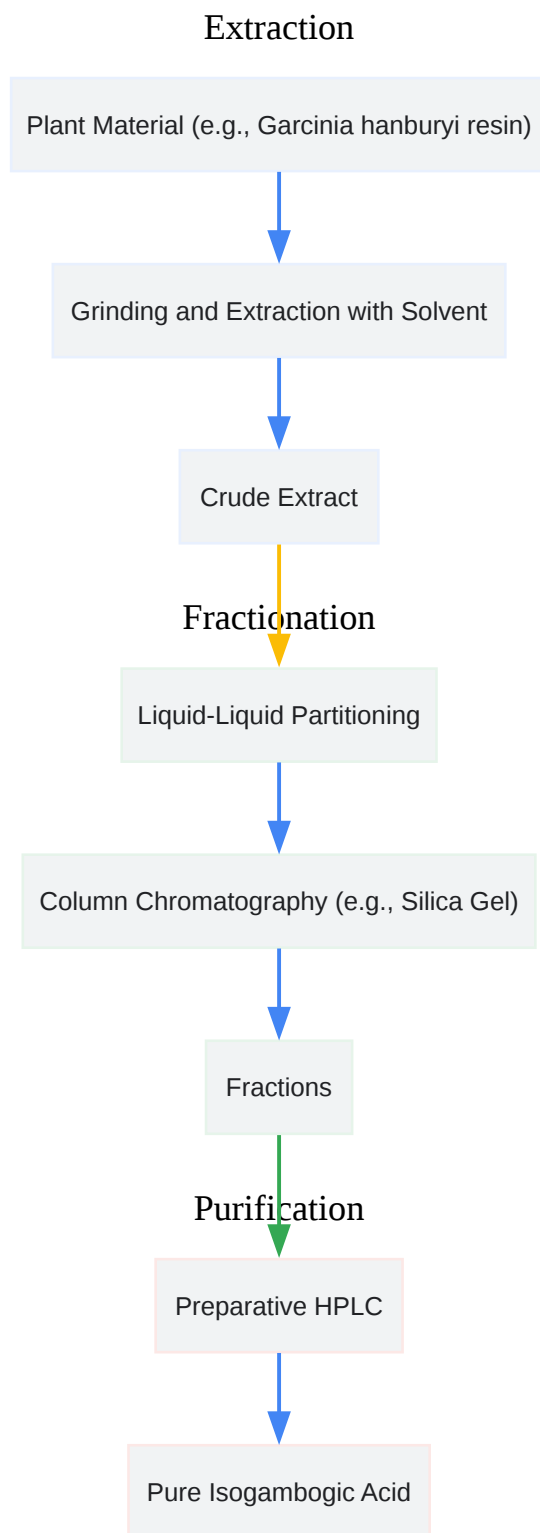
Biological Activity and Signaling Pathways

Isogambogic acid exerts its biological effects through the modulation of various cellular signaling pathways. Understanding these mechanisms is crucial for identifying potential therapeutic targets and for predicting both efficacy and potential side effects.

AMPK-mTOR Signaling Pathway in Glioma

Studies have shown that **Isogambogic acid** can inhibit the growth of glioma cells by activating the AMPK-mTOR signaling pathway. This activation leads to autophagic cell death.[5]





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